

Personal protective equipment for handling eprin

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Compound of Interest

Compound Name: eprin

Cat. No.: B1166517

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It appears that "eprin" can refer to several different substances. To provide you with the most accurate and relevant safety information, please clarify which "eprin" you are working with. Below is information on the different possibilities based on our findings.

Eprinomectin

Eprinomectin is an antiparasitic agent used in veterinary medicine.[\[1\]](#)[\[2\]](#)

Essential Safety and Logistical Information

Hazard Identification and Personal Protective Equipment (PPE)

Eprinomectin is considered hazardous and can be toxic if ingested, inhaled, or comes into contact with skin.[\[2\]](#)[\[3\]](#) It is also very toxic to aquatic life with long-lasting effects.[\[2\]](#)[\[3\]](#)

- Pictograms:
 - Toxic
 - Health Hazard
 - Environmental Hazard
- Hazard Statements:

- H301: Toxic if swallowed.[3]
- H312: Harmful in contact with skin.[3]
- H332: Harmful if inhaled.[3]
- H361: Suspected of damaging fertility or the unborn child.[3]
- H410: Very toxic to aquatic life with long lasting effects.[3]
- Personal Protective Equipment (PPE):
 - Gloves: Wear protective gloves.[3]
 - Clothing: Wear protective clothing.[3]
 - Eye/Face Protection: Wear eye and face protection.[3]
 - Respiratory Protection: If ventilation is inadequate, use a respirator.

Handling and Storage

- Obtain special instructions before use.[3]
- Do not handle until all safety precautions have been read and understood.
- Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]
- Store in a well-ventilated place. Keep container tightly closed.
- Store locked up.[3]

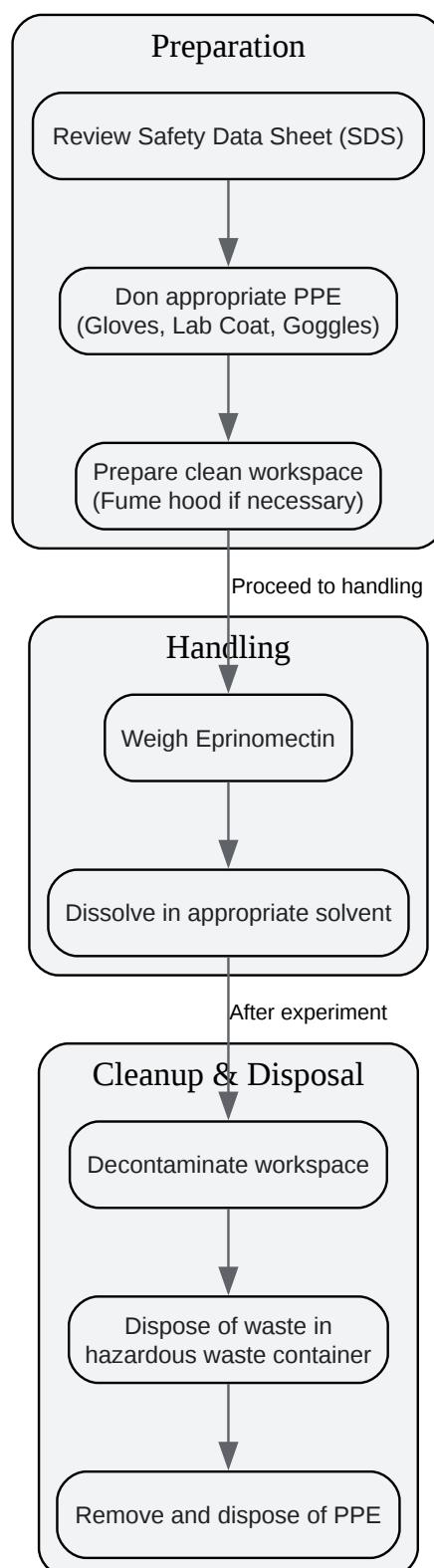
Disposal Plan

Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[\[3\]](#) Avoid release to the environment.[\[3\]](#)

Quantitative Data

Property	Value	Reference
Acute Oral Toxicity	Category 3	[3]
Acceptable Daily Intake (ADI)	0-0.01 mg/kg body weight	[1]

Experimental Workflow for Handling Eprinomectin



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Caption: General workflow for safely handling **Eprinomectin** in a laboratory setting.

Epinephrine (Adrenaline)

Epinephrine is a hormone and neurotransmitter used as a medication for conditions like anaphylaxis, cardiac arrest, and superficial bleeding.[\[4\]](#)[\[5\]](#) It is often dispensed in an auto-injector, such as an EpiPen.

Essential Safety and Logistical Information

Hazard Identification and Personal Protective Equipment (PPE)

While essential in medical emergencies, exposure to epinephrine in a laboratory setting can have adverse effects.

- Potential Health Effects: Restlessness, anxiety, headache, tremor, weakness, dizziness, palpitations, and a marked increase in blood pressure.[\[5\]](#)[\[6\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Recommended to prevent skin contact.
 - Eye Protection: Safety glasses are recommended.

Handling and Storage

- Store at room temperature, away from light and heat.
- Solutions can oxidize in the presence of oxygen.[\[6\]](#)
- Incompatible with oxidizers, alkalis, and certain metals like copper, iron, silver, and zinc.[\[6\]](#)

Disposal Plan

The primary concern with epinephrine disposal is often related to the auto-injector (sharps).

- Used or Expired EpiPens: These are considered "sharps" and must be disposed of properly to prevent needlestick injuries.[\[7\]](#)[\[8\]](#)
- Disposal Steps:

- Place the used or expired auto-injector in an FDA-cleared sharps disposal container immediately.[9][10]
- If a sharps container is not available, use a heavy-duty plastic household container (e.g., a laundry detergent bottle) with a tight-fitting, puncture-resistant lid.[8][9]
- Label the container "Sharps" or "Biohazard Waste." [9]
- Dispose of the container at a designated sharps disposal site, such as a hospital, pharmacy, or a hazardous waste collection site.[7][8] State and local regulations may vary. [8]

Quantitative Data

Property	Value	Reference
Melting Point	211-212 °C	[4][6]
Molecular Formula	C ₉ H ₁₃ NO ₃	[4]

Ephrins

Ephrins are a family of proteins that serve as ligands for Eph receptors.[11] They are involved in various biological processes, including neuronal development and angiogenesis.[11]

Essential Safety and Logistical Information

As proteins, ephrins do not have the same chemical handling hazards as small molecules. However, standard laboratory practices for handling biological materials should be followed.

- Personal Protective Equipment (PPE):
 - Gloves: Wear gloves to prevent contamination.
 - Lab Coat: A standard lab coat is recommended.
 - Eye Protection: Safety glasses should be worn.

Handling and Storage

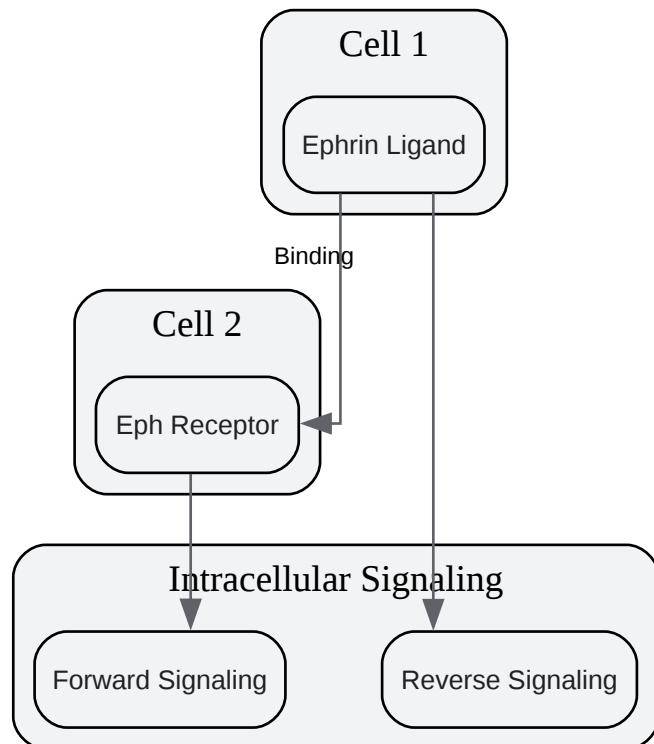
- Store as recommended by the supplier, typically frozen at -20°C or -80°C.
- Avoid repeated freeze-thaw cycles.

Disposal Plan

Dispose of in accordance with institutional guidelines for biological waste.

Signaling Pathway Example: Ephrin-Eph Receptor Interaction

Due to the complexity and diversity of ephrin signaling, a detailed pathway requires specifying the exact ephrin and Eph receptor. However, a general schematic is provided below.



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Caption: Bidirectional signaling initiated by Ephrin-Eph receptor binding.

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